

7-Hexylazepan-2-one: Proper Disposal & Handling Procedures[1][2]

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Compound of Interest

Compound Name: 7-Hexylazepan-2-one

CAS No.: 19878-76-3

Cat. No.: B3113927

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Executive Summary

7-Hexylazepan-2-one (a substituted

-caprolactam) presents specific disposal challenges due to its lipophilicity and stability as a cyclic amide. Unlike simple water-soluble solvents, this compound persists in aqueous environments and poses potential aquatic toxicity risks.

Immediate Action Required:

- Do NOT dispose of via municipal drain or sink.
- Segregate as Non-Halogenated Organic Waste.
- Isolate from strong oxidizers and strong acids to prevent uncontrolled hydrolysis or exothermic oxidation.

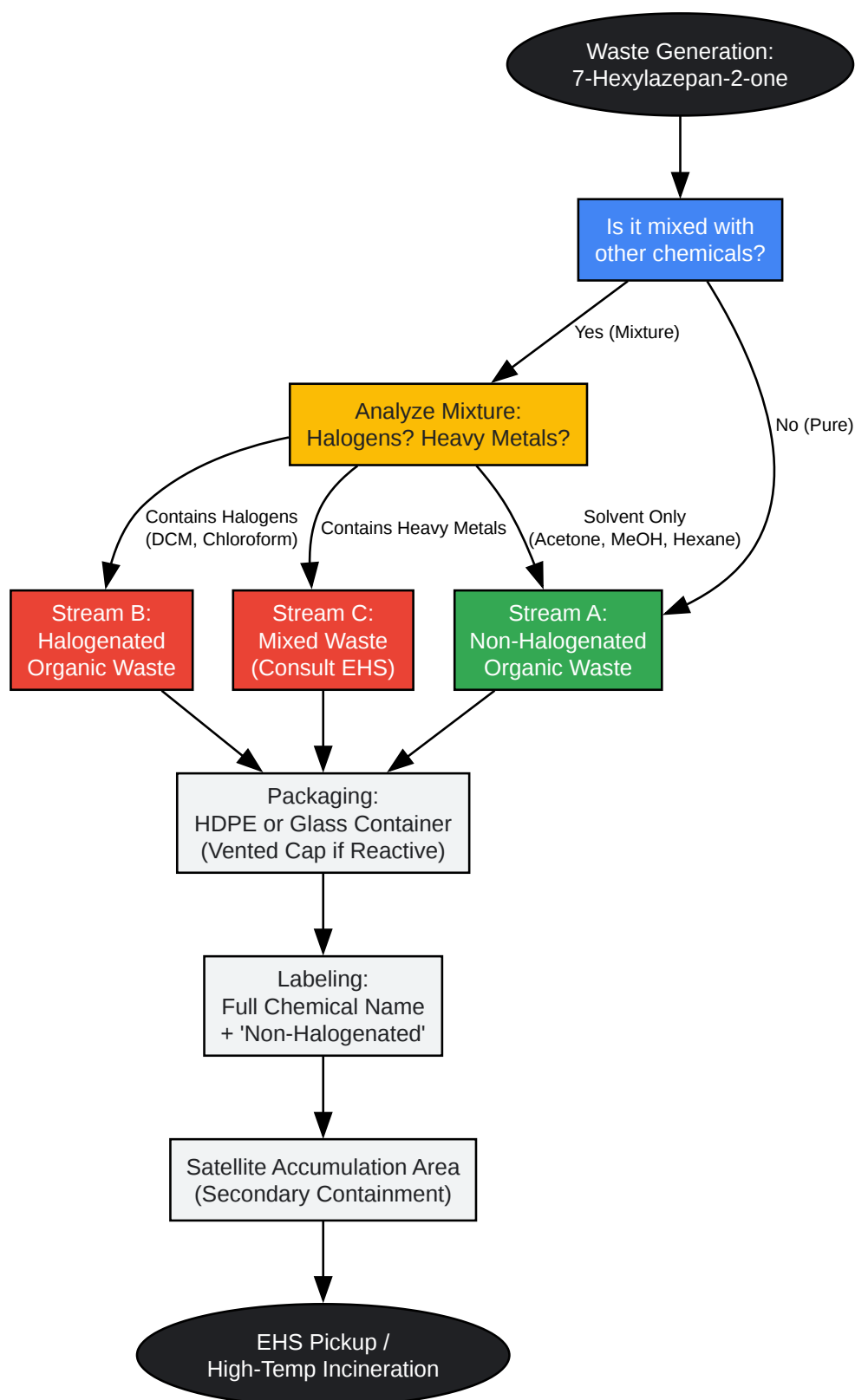
Chemical Profile & Hazard Logic

To understand the disposal protocol, one must understand the molecule. **7-Hexylazepan-2-one** consists of a 7-membered lactam ring with a hydrophobic hexyl side chain.

Feature	Chemical Consequence	Disposal Implication
Lactam Ring	High chemical stability; resistant to neutral hydrolysis.	Will not degrade quickly in sewer systems; requires high-temperature incineration.
Hexyl Chain	High lipophilicity (LogP > 3).	Bio-accumulative potential. Strictly prohibited from drain disposal.
Amide Nitrogen	Weakly basic; potential for H-bonding.	Compatible with most organic solvents but incompatible with strong oxidizers (e.g., Nitric Acid).

Disposal Workflow (Visualized)

The following decision matrix outlines the operational flow for disposing of **7-Hexylazepan-2-one**, ensuring compliance with RCRA (Resource Conservation and Recovery Act) standards.



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Figure 1: Decision tree for segregating **7-Hexylazepan-2-one** waste streams based on mixture composition.

Detailed Operational Protocol

Step 1: Segregation & Characterization

The "Self-Validating" Rule: Before pouring waste, ask: Does the destination container have a red label (Halogenated) or a clear/white label (Non-Halogenated)?

- Pure Compound: Dispose of in Non-Halogenated Organic waste containers.

- Mixtures:

- If mixed with Dichloromethane (DCM) or Chloroform

Halogenated Waste.

- If mixed with Acetone, Methanol, or Ethyl Acetate

Non-Halogenated Waste.

Step 2: Packaging

- Container Material: High-Density Polyethylene (HDPE) or Borosilicate Glass. The lactam structure is stable and will not degrade HDPE.
- Headspace: Leave at least 10% headspace in the container to allow for thermal expansion.
- Closure: Screw caps must be tight. If the waste contains volatile co-solvents, ensure the cap has a chemically resistant liner (PTFE).

Step 3: Labeling (RCRA Compliance)

Improper labeling is the #1 cause of regulatory fines.

- Do Use: Full chemical name: "**7-Hexylazepan-2-one** waste" or "Hexyl-epsilon-caprolactam waste."
- Do NOT Use: Abbreviations like "Lactam waste" or chemical formulas.

- Hazards to Mark: Check "Irritant" and "Combustible" (if in organic solvent).

Step 4: Storage (Satellite Accumulation)

- Store in a cool, dry area away from direct sunlight.
- Secondary Containment: The waste bottle must sit inside a tray capable of holding 110% of the container's volume.
- Incompatibility Check: Do not store in the same secondary container as Nitric Acid or Perchloric Acid.

Emergency Spill Response

In the event of a spill outside the fume hood:

- Evacuate & Ventilate: If the spill is >100mL or heated, clear the immediate area.
- PPE: Nitrile gloves (double gloved recommended) and safety goggles.
- Containment: Use vermiculite or clay-based absorbents. Do not use paper towels for large spills as they increase surface area for evaporation.^[1]
- Cleanup: Scoop absorbed material into a wide-mouth jar. Label as "Hazardous Waste - Debris (**7-Hexylazepan-2-one**)."
- Decontamination: Wash the surface with a soap/water solution. The lactam is lipophilic; water alone will not clean the surface effectively.

Regulatory Reference Table

Agency	Regulation/Code	Relevance
EPA (USA)	40 CFR 261.3	Defines "Characteristic Hazardous Waste." [2][3] While not P-listed, this compound is treated as ignitable (D001) if in solvent, or general organic waste.
DOT (Transport)	49 CFR 172.101	Likely regulates bulk transport as "Combustible liquid, n.o.s." or "Environmentally hazardous substance."
OSHA	29 CFR 1910.1450	"Occupational Exposure to Hazardous Chemicals in Laboratories" standard dictates the Hygiene Plan.

References

- US Environmental Protection Agency (EPA). Hazardous Waste Identification Guidance (RCRA). Retrieved from [\[Link\]](#)
- American Chemical Society (ACS). Guide for Chemical Spill Response. Retrieved from [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). Laboratory Safety Guidance. Retrieved from [\[Link\]](#)

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Sources

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- [2. epa.gov \[epa.gov\]](#)
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